

# 5-Bromo-3-fluoroisatoic anhydride CAS number and supplier information

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## Compound of Interest

Compound Name: 5-Bromo-3-fluoroisatoic anhydride

Cat. No.: B2633186

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## 5-Bromo-3-fluoroisatoic Anhydride: A Technical Guide for Researchers

CAS Number: 1049118-00-4

This technical guide provides an in-depth overview of **5-Bromo-3-fluoroisatoic anhydride**, a halogenated heterocyclic compound of interest to researchers in medicinal chemistry and drug discovery. This document outlines its chemical properties, potential synthetic routes, characteristic reactions, and a list of commercial suppliers.

## Chemical and Physical Properties

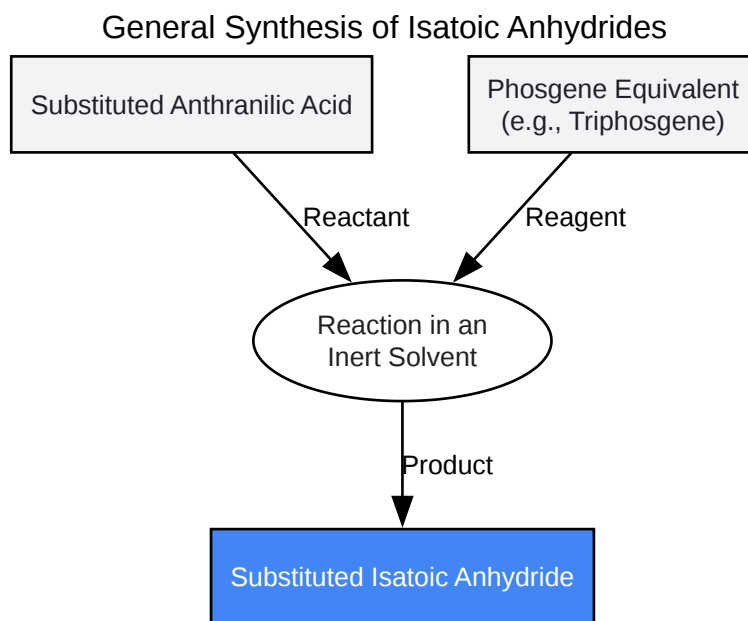
**5-Bromo-3-fluoroisatoic anhydride**, also known as 6-Bromo-8-fluoro-2H-3,1-benzoxazine-2,4(1H)-dione, is a fine chemical intermediate. While extensive experimental data is not publicly available, the following table summarizes its key properties based on supplier information.

Property	Value	Source
CAS Number	1049118-00-4	BLD Pharm, CymitQuimica
Molecular Formula	C <sub>8</sub> H <sub>3</sub> BrFNO <sub>3</sub>	CymitQuimica
Molecular Weight	260.02 g/mol	CymitQuimica
Appearance	Faint brown powder	CymitQuimica
Purity	≥95%	CymitQuimica
Synonyms	6-Bromo-8-fluoro-2H-3,1-benzoxazine-2,4(1H)-dione	CymitQuimica

## Synthesis of Isatoic Anhydrides: A General Overview

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-3-fluoroisatoic anhydride** is not readily available in the public domain, a general and plausible synthetic approach can be inferred from established methods for preparing substituted isatoic anhydrides. One common method involves the reaction of a corresponding anthranilic acid with a phosgene equivalent, such as triphosgene.<sup>[1]</sup> Another approach is the oxidation of substituted indoles.

The following diagram illustrates a generalized synthetic workflow for the preparation of isatoic anhydrides from anthranilic acids.



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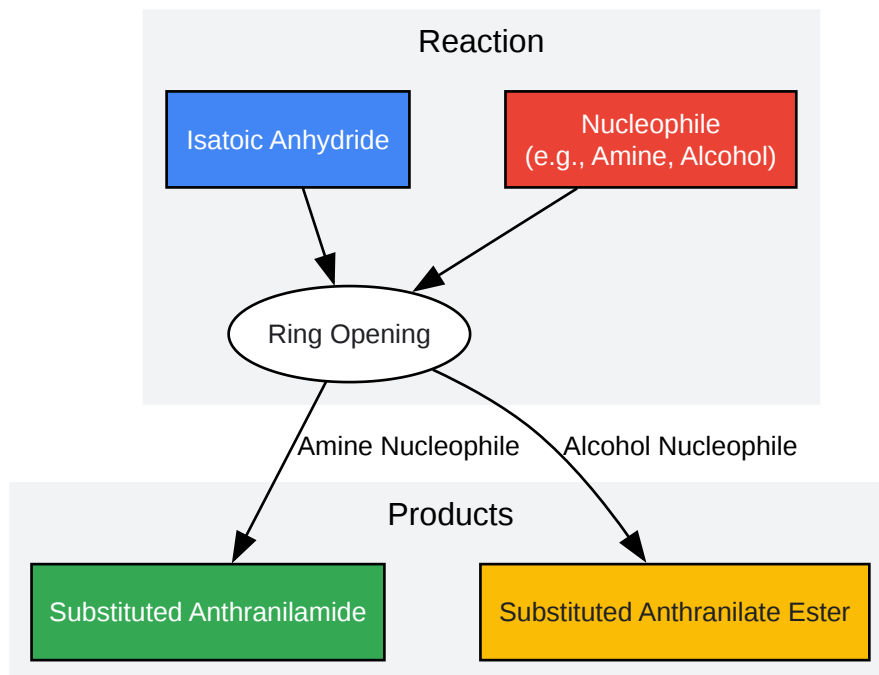
A generalized synthetic pathway to isatoic anhydrides.

## Reactivity and Potential Applications

Isatoic anhydrides are versatile intermediates in organic synthesis, primarily due to the reactivity of the anhydride functionality. The ring can be opened by a variety of nucleophiles, leading to the formation of a diverse range of substituted anthranilic acid derivatives. This reactivity makes them valuable building blocks in the synthesis of pharmaceuticals and other biologically active molecules.

The general reaction of isatoic anhydrides with nucleophiles is depicted in the following diagram.

## General Reactivity of Isatoic Anhydrides



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## References

- 1. 6-Chloro-8-methyl-4H-3,1-benzoxazine-2,4(1H)-dione - PMC [pmc.ncbi.nlm.nih.gov]
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